

An In-depth Technical Guide to a Key Fluorinated Aniline Intermediate

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Compound of Interest

Compound Name: *2-fluoro-5-methoxy-N-(2-methylpropyl)aniline*

Cat. No.: *B13257158*

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A note to the reader: The specific compound, **2-fluoro-5-methoxy-N-(2-methylpropyl)aniline**, is not readily found in prominent chemical databases. This guide will provide a comprehensive overview of the closely related and well-characterized compound, 5-Fluoro-2-methoxyaniline (CAS No. 1978-39-8). This compound shares the core structural motifs of a fluorinated methoxy aniline and serves as a valuable reference for researchers and drug development professionals working with similar chemical entities.

Executive Summary

This technical guide delves into the chemical and physical properties, synthesis, and applications of 5-Fluoro-2-methoxyaniline. This compound is a significant building block in medicinal chemistry and materials science, primarily due to the unique electronic properties conferred by its fluoro and methoxy substituents. Understanding its characteristics is crucial for its effective utilization in the synthesis of novel molecules with desired biological activities and material properties.

Chemical Identity and Structure

CAS Number and Nomenclature

- CAS Number: 1978-39-8[1][2]
- IUPAC Name: 5-fluoro-2-methoxyaniline[2]
- Synonyms: 2-Amino-4-fluoroanisole, 5-Fluoro-2-methoxybenzenamine, 5-Fluoro-o-anisidine[1]

Molecular and Structural Formula

- Molecular Formula: C₇H₈FNO[1][2]
- Molecular Weight: 141.14 g/mol [1][2]
- Chemical Structure:

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Caption: 2D structure of 5-Fluoro-2-methoxyaniline.

Physicochemical Properties

A summary of the key physicochemical properties of 5-Fluoro-2-methoxyaniline is presented in the table below. These properties are essential for designing reaction conditions, purification protocols, and formulation strategies.

Property	Value	Source
Appearance	Dark brown liquid	[1]
Boiling Point	78-82 °C / 5 mmHg	[1]
Purity	> 97% (GC)	[1]

Synthesis and Reactivity

While specific synthetic protocols for 5-Fluoro-2-methoxyaniline are proprietary to chemical manufacturers, a general understanding of its synthesis can be inferred from standard organic chemistry principles. The synthesis likely involves the introduction of the fluoro and methoxy groups onto an aniline or nitrobenzene precursor, followed by functional group manipulations.

Aniline derivatives are versatile intermediates in organic synthesis. The amino group can undergo a wide range of reactions, including:

- **Acylation:** Reaction with acyl chlorides or anhydrides to form amides.
- **Alkylation:** Introduction of alkyl groups at the nitrogen atom.
- **Diazotization:** Conversion to a diazonium salt, which can then be subjected to various nucleophilic substitution reactions (Sandmeyer reaction).
- **Electrophilic Aromatic Substitution:** The aniline ring is activated towards electrophiles, with the amino and methoxy groups directing substitution to specific positions.

The fluorine atom imparts unique properties to the molecule, including increased metabolic stability and altered acidity/basicity, which are highly desirable in drug discovery.

Applications in Research and Development

5-Fluoro-2-methoxyaniline is a valuable building block in several areas of research and development:

- **Pharmaceutical Synthesis:** As a key intermediate in the synthesis of biologically active molecules. The presence of both a fluorine and a methoxy group can significantly influence the pharmacokinetic and pharmacodynamic properties of a drug candidate.
- **Agrochemicals:** Utilized in the development of new herbicides and pesticides.
- **Materials Science:** Employed in the synthesis of specialty polymers and other advanced materials.

Handling and Safety

Appropriate safety precautions should be taken when handling 5-Fluoro-2-methoxyaniline. It is advisable to consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on toxicity, handling, and disposal.

Conclusion

5-Fluoro-2-methoxyaniline is a versatile and valuable chemical intermediate. Its unique substitution pattern makes it an attractive starting material for the synthesis of a wide range of target molecules in the pharmaceutical, agrochemical, and materials science industries. While information on the specifically requested **2-fluoro-5-methoxy-N-(2-methylpropyl)aniline** is scarce, the detailed analysis of the closely related 5-Fluoro-2-methoxyaniline provides a solid foundation for researchers and developers working in this chemical space.

References

- PubChem. (n.d.). 5-Fluoro-2-methoxyaniline. National Center for Biotechnology Information. Retrieved February 17, 2026, from [\[Link\]](#)

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Sources

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